

# An In-depth Technical Guide to 3-Bromo-4-iodoaniline

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Bromo-4-iodoaniline

Cat. No.: B1342403

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This guide provides comprehensive information on the chemical properties, synthesis, and structural representation of **3-Bromo-4-iodoaniline**, a key intermediate in various chemical syntheses. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

## Core Chemical Properties

**3-Bromo-4-iodoaniline** is a substituted aniline derivative containing both bromine and iodine atoms on the benzene ring. These halogens provide multiple reactive sites for further chemical modifications, making it a valuable building block in organic synthesis.

The fundamental molecular properties of **3-Bromo-4-iodoaniline** are summarized in the table below for quick reference.

Property	Value	Citations
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BrIN	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	297.92 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	3-bromo-4-iodoaniline	<a href="#">[1]</a>
CAS Number	860435-38-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
InChI Key	HBCBLDVYTZWYLL- UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[2]</a>
Canonical SMILES	C1=CC(=C(C=C1N)Br)I	

## Experimental Protocols

The synthesis of **3-Bromo-4-iodoaniline** can be achieved through various synthetic routes. A representative protocol involves the Sandmeyer reaction, a versatile method for the synthesis of aryl halides from aryl diazonium salts.

Objective: To synthesize **3-Bromo-4-iodoaniline** from a suitable starting material.

Materials:

- 3-Bromo-4-aminobenzoic acid
- Sodium nitrite (NaNO<sub>2</sub>)
- Hydrochloric acid (HCl)
- Potassium iodide (KI)
- Sodium thiosulfate (Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub>)
- Diethyl ether
- Deionized water

Procedure:

- **Diazotization:** 3-Bromo-4-aminobenzoic acid is dissolved in an aqueous solution of hydrochloric acid and cooled to 0-5 °C in an ice bath.
- A solution of sodium nitrite in water is added dropwise to the cooled solution while maintaining the temperature below 5 °C. The reaction mixture is stirred for an additional 30 minutes to ensure the complete formation of the diazonium salt.
- **Iodination:** A solution of potassium iodide in water is then slowly added to the diazonium salt solution. The mixture is allowed to warm to room temperature and then heated to facilitate the replacement of the diazonium group with iodine.
- **Work-up:** After cooling, the reaction mixture is extracted with diethyl ether. The organic layer is washed with a solution of sodium thiosulfate to remove any excess iodine, followed by a wash with brine.
- **Purification:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product. The crude **3-Bromo-4-iodoaniline** can be further purified by column chromatography or recrystallization.

## Visualizations

To better understand the structural properties and relationships of **3-Bromo-4-iodoaniline**, the following diagrams are provided.

Molecular Formula

C<sub>6</sub>H<sub>5</sub>BrIN

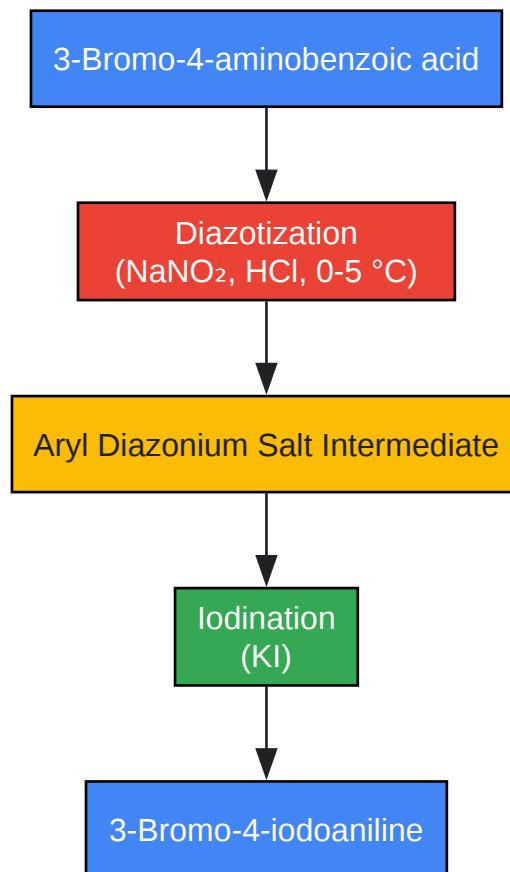
IUPAC Name

3-Bromo-4-iodoaniline

Chemical Structure

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Caption: Relationship between molecular formula, IUPAC name, and chemical structure.



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Caption: Simplified workflow for the synthesis of **3-Bromo-4-iodoaniline**.

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## References

- 1. 3-Bromo-4-iodoaniline | C<sub>6</sub>H<sub>5</sub>BrIN | CID 20543543 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Bromo-4-iodoaniline | 860435-38-7 [sigmaaldrich.com]
- 3. 3-BROMO-4-IODOANILINE | 860435-38-7 [chemicalbook.com]

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)